

# 1-(4-Methylphenyl)ethanamine HCl: Safe Handling & Disposal Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-(4-Methylphenyl)ethanamine, hcl

CAS No.: 854181-94-5

Cat. No.: B1377929

[Get Quote](#)

## Chemical Identification & Hazard Profile

Before initiating disposal, verify the specific stereochemistry of your sample, as this dictates the exact CAS registry number.

Parameter	Data
Chemical Name	1-(4-Methylphenyl)ethanamine Hydrochloride
Synonyms	4-Methyl- $\alpha$ -methylbenzylamine HCl; 1-(p-Tolyl)ethylaniline HCl
Formula	C <sub>9</sub> H <sub>13</sub> N[1][2][3][4][5] · HCl
MW	185.69 g/mol
CAS (Racemic)	42287-34-1 (Free Base) / Salt often unlisted or specific to supplier
CAS (R-Isomer)	4187-38-6 (Free Base)
CAS (S-Isomer)	22038-87-5 (Free Base)
Physical State	White to off-white crystalline solid

## Hazard Classification (GHS)

Based on analogous amine hydrochloride salts:

- H302: Harmful if swallowed.[6][7][8]
- H314/H315: Causes severe skin burns and eye damage (Treat as Corrosive).[9]
- H335: May cause respiratory irritation.[7][9][10]

## Pre-Disposal Assessment & Segregation

Core Directive: Never dispose of organic amine salts down the drain. They must be routed to high-temperature incineration streams to prevent aquatic toxicity and nitrogenous leaching.

## Segregation Logic

- Solid Waste: Pure, dry hydrochloride salt.
- Liquid Waste (Organic): Salt dissolved in methanol, ethanol, or DCM.
- Liquid Waste (Aqueous): Salt dissolved in water or acidic buffers.



*Critical Safety Rule: Do not mix amine salts with strong oxidizers (e.g., concentrated nitric acid, permanganates) or hypochlorites (bleach). This can generate toxic chloramines or cause exothermic runaway.*

---

## Disposal Workflows

### Scenario A: Disposal of Solid Reagent (Excess/Expired)

Context: You have a bottle of expired solid 1-(4-Methylphenyl)ethanamine HCl.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass container.
- Labeling: Affix a hazardous waste label.
  - Primary Constituent:[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) 1-(4-Methylphenyl)ethanamine HCl.
  - Hazard Checkbox: Toxic, Corrosive.[\[9\]](#)
- Packing: Transfer the solid directly into the waste container. Do not dissolve it solely for disposal purposes; solid waste incineration is more energy-efficient for the facility.
- Handover: Seal tightly. Transfer to your facility's Solid Organic Waste stream for incineration.

### Scenario B: Disposal of Reaction Mixtures (Liquid)

Context: The amine salt is dissolved in a solvent (e.g., Methanol) after a resolution step.

- pH Check: Ensure the solution is neutral or slightly acidic.
  - Reasoning: If the solution is basic (pH > 10), the free amine is released, which is volatile and has a pungent odor. Keeping it as the HCl salt (pH < 7) suppresses volatility.
- Solvent Compatibility:

- Non-Halogenated: If dissolved in MeOH/EtOH/Toluene -> Non-Halogenated Organic Waste.
- Halogenated: If dissolved in DCM/Chloroform -> Halogenated Organic Waste.
- Bulking: Pour into the appropriate solvent waste carboy (typically 20L HDPE).
- Documentation: Log the volume and concentration on the carboy tag.

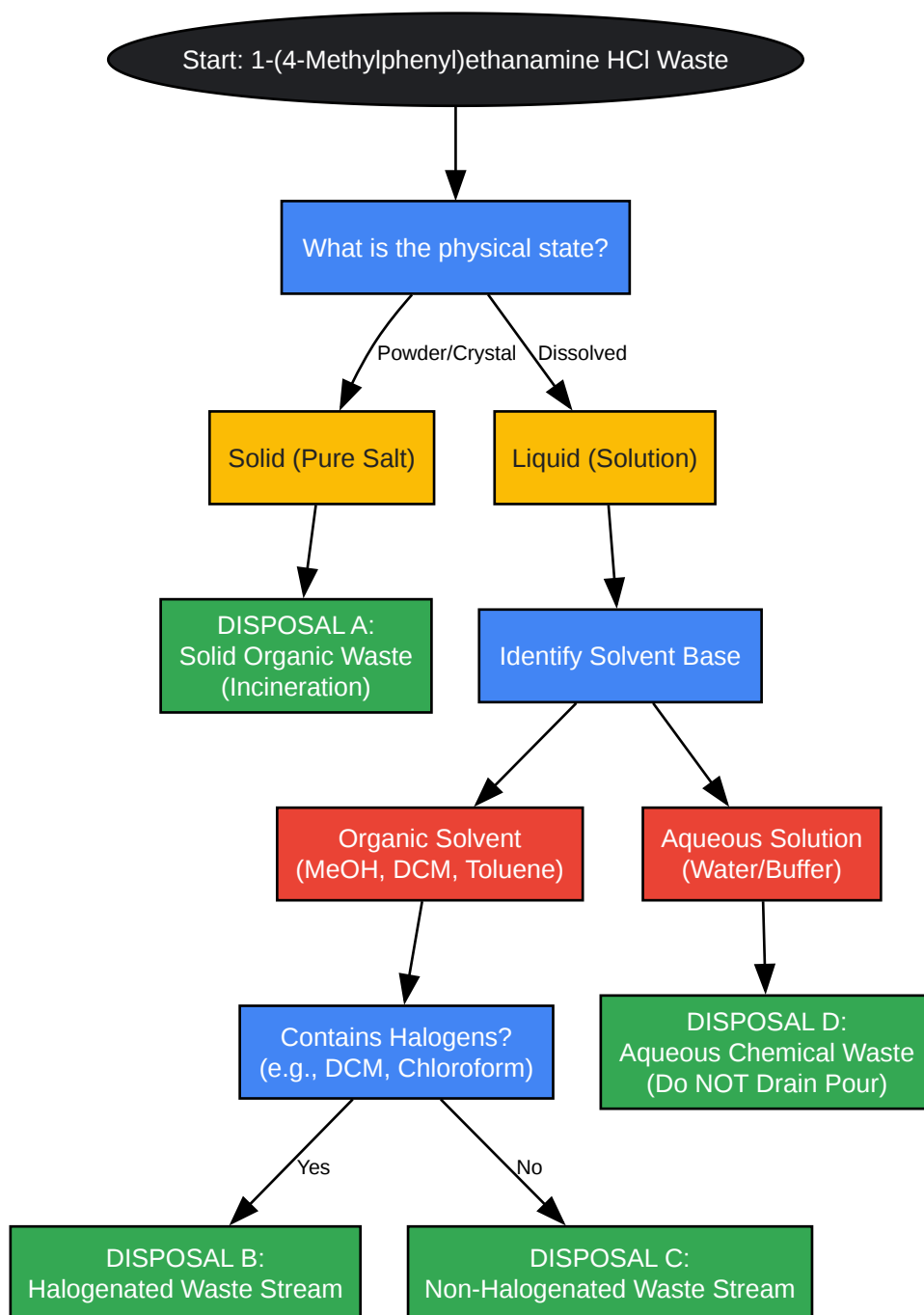
## Scenario C: Spill Cleanup Protocol

Context: You dropped 5g of solid powder on the bench.

- PPE: Nitrile gloves (double gloved recommended), safety goggles, lab coat. Use a dust mask (N95) if powder is fine/aerosolized.
- Containment: Cover the spill with a dry absorbent pad or paper towels to prevent dispersion.
- Collection:
  - Dry Spill: Gently scoop up the solid using a dustpan or stiff card. Place in a solid waste bag.
  - Wet Residue: Wipe the area with a paper towel dampened with dilute acetic acid (vinegar) or water to solubilize remaining traces.
- Final Wipe: Clean surface with soap and water.
- Disposal: Place all contaminated scoops, towels, and gloves into a Solid Hazardous Waste bag.

## Decision Logic Diagram (DOT)

The following flowchart illustrates the decision-making process for segregating this chemical waste.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the segregation of amine salt waste streams.

## Regulatory Compliance (US EPA/RCRA)

While 1-(4-Methylphenyl)ethanamine HCl is not explicitly "P" or "U" listed by the EPA, it is regulated as a Characteristic Waste if it exhibits specific properties.

- Waste Code D001 (Ignitable): Only applicable if the amine is dissolved in a flammable solvent (Flash point < 60°C).
- Waste Code D002 (Corrosive): Applicable if the waste is aqueous and has a pH ≤ 2 or ≥ 12.5.
- General Classification: Most often classified under Non-regulated Organic Waste (unless mixed with regulated solvents), but must be incinerated due to aquatic toxicity potential.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 135740, 2,5-Dimethoxy-4-methylphenethylamine (Used for structural comparison/exclusion). Retrieved from [\[Link\]](#)
- United States Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [\[Link\]](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. 2C-D - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. GSRS [[gsrs.ncats.nih.gov](https://gsrs.ncats.nih.gov)]
- 3. caymanchem.com [[caymanchem.com](https://caymanchem.com)]
- 4. 2C-D - Wikidata [[wikidata.org](https://wikidata.org)]
- 5. tcichemicals.com [[tcichemicals.com](https://tcichemicals.com)]
- 6. sigmaaldrich.com [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. fishersci.com [[fishersci.com](https://fishersci.com)]
- 8. nmu-mi.newlook.safecollegesds.com [[nmu-mi.newlook.safecollegesds.com](https://nmu-mi.newlook.safecollegesds.com)]
- 9. orgchemboulder.com [[orgchemboulder.com](https://orgchemboulder.com)]

- [10. carlroth.com:443 \[carlroth.com:443\]](#)
- [11. reddit.com \[reddit.com\]](#)
- To cite this document: BenchChem. [1-(4-Methylphenyl)ethanamine HCl: Safe Handling & Disposal Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1377929/docs#1-4-methylphenyl-ethanamine-hcl-safe-handling-disposal-guide\]](https://www.benchchem.com/product/b1377929/docs#1-4-methylphenyl-ethanamine-hcl-safe-handling-disposal-guide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)